

Atomic layer deposition (ALD) feasibility of titanium(4+) decan-1-olate

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Compound of Interest

Compound Name: *Titanium(4+) decan-1-olate*

CAS No.: 83877-93-4

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Technical Assessment: ALD Feasibility of Titanium(IV) Decan-1-olate

Document Type: Application Note & Process Protocol Subject: Precursor Evaluation: Titanium(IV) decan-1-olate [Ti(O-n-C₁₀H₂₁)₄] Audience: Materials Scientists, Process Engineers, Drug Delivery Systems Developers

Executive Summary & Feasibility Verdict

Status: High Experimental Risk / Requires Direct Liquid Injection (DLI)

Titanium(IV) decan-1-olate is a non-standard, high-molecular-weight alkoxide. Unlike the industry-standard Titanium Tetraisopropoxide (TTIP), the decan-1-olate derivative features four long-chain (

) ligands.

- Theoretical Advantage: The extreme hydrophobicity of the decyl chains may offer superior handling stability (moisture resistance) compared to highly reactive ethoxides/isopropoxides.

It may also provide unique self-assembly properties for hybrid organic-inorganic Molecular Layer Deposition (MLD).

- **Critical Challenge:** The molecular weight (~676 g/mol) results in negligible vapor pressure at standard source temperatures (<150°C).
- **Recommendation:** Conventional "bubbler" delivery is likely unfeasible due to the risk of thermal decomposition (pyrolysis of alkyl chains) before sufficient vapor pressure is reached. Direct Liquid Injection (DLI) or Solvent-Assisted Vaporization is the required delivery methodology.

Molecular Profile & Theoretical Challenges

To design a valid protocol, we must first model the precursor's behavior relative to known standards.

Comparative Physicochemical Properties

Property	Ti(IV) Isopropoxide (TTIP)	Ti(IV) Decan-1-olate (Target)	Impact on ALD
Formula			
Ligand Type	Branched ()	Linear ()	Linear chains increase intermolecular Van der Waals forces.
Molecular Weight	~284.2 g/mol	~676.9 g/mol	High MW drastically reduces volatility.
Physical State	Liquid	Waxy Solid / Viscous Liquid	Likely requires solvent dissolution for transport.
Vapor Pressure	0.1 Torr @ 25°C	< 0.001 Torr @ 100°C (Est.)	Critical Bottleneck.
Thermal Stability	Stable up to ~200°C	Risk of -hydride elimination >220°C	Narrow processing window.

The "Volatility-Stability" Paradox

For ALD, a precursor must evaporate without decomposing.

- The Risk: To volatilize Ti(decanolate), you must heat it significantly (likely $>180^{\circ}\text{C}$).
- The Failure Mode: At these temperatures, long alkyl chains are prone to thermal cracking (breaking C-C bonds) rather than simple evaporation. If the molecule cracks in the source bottle, it ruins the process.

Phase 1: Pre-Deposition Characterization Protocol

Before attempting deposition, the following "Go/No-Go" validation is mandatory.

Thermal Gravimetric Analysis (TGA) / DSC

Objective: Determine if the molecule evaporates cleanly or decomposes.

Protocol:

- Instrument: TGA/DSC (e.g., TA Instruments Q600).
- Atmosphere: High-purity Nitrogen () or Argon (inert).
- Ramp Rate: $10^{\circ}\text{C}/\text{min}$ from Ambient to 500°C .
- Analysis Criteria:
 - Clean Evaporation: Curve shows 0% residual mass. (Pass)[1]
 - Decomposition: Curve shows "steps" or significant residual mass ($>20\%$ indicates formation in the crucible). (Fail/Requires DLI)
 - Melting Point (DSC): Identify the phase transition to liquid. The ALD source temperature must be set above this point but below the decomposition onset.

Vapor Pressure Estimation (Clausius-Clapeyron)

If TGA shows clean evaporation:

- Load precursor into a vacuum test rig with a capacitance manometer.
- Step temperature from 100°C to 200°C in 10°C increments.
- Plot

vs

.

- Target: You need at least 0.1 Torr vapor pressure for stable ALD flow.

Phase 2: ALD Process Development Protocol

Assuming the precursor is thermally stable but low-volatility, we utilize a Direct Liquid Injection (DLI) approach.

Reactor Setup (DLI Configuration)

Standard bubblers will fail. Use a DLI vaporizer system (e.g., Kemstream or Brooks).

- Solvent: Anhydrous Cyclohexane or Toluene (Must dissolve the decanolate; non-coordinating).
- Concentration: 0.05 M to 0.1 M solution.
- Vaporizer Temp: 180°C - 200°C (Flash vaporization prevents long-term thermal stress).
- Carrier Gas: Argon (200-500 sccm).

Oxidant Selection

- Water (): Standard, but may struggle to remove the bulky

ligands due to steric hindrance.

- Ozone (

):Recommended. The high reactivity of ozone is necessary to "burn off" the long carbon chains and prevent carbon contamination in the film.

Step-by-Step Deposition Cycle

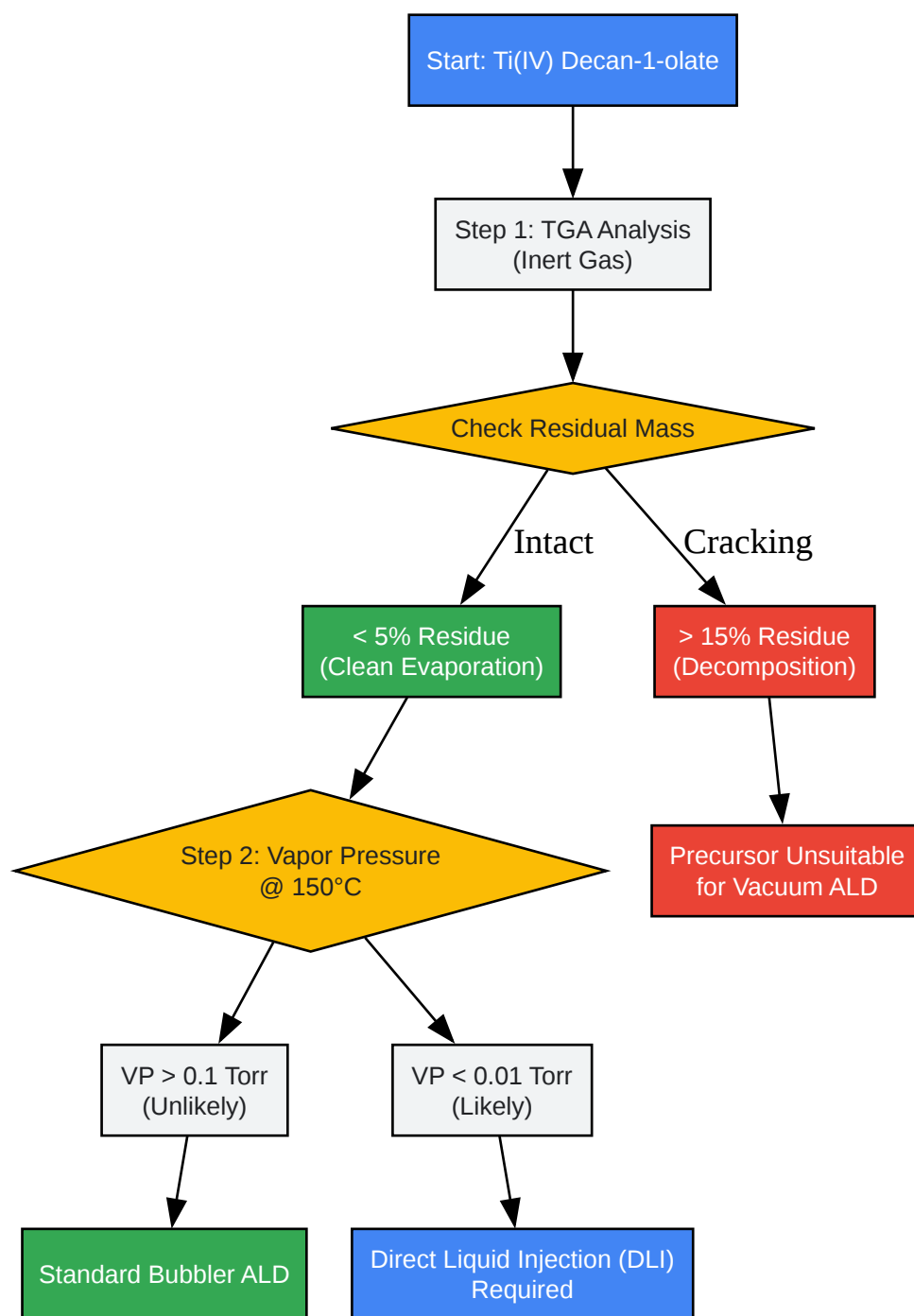
Substrate: Silicon (100) or Medical Grade Stainless Steel (316L). Reactor Temp: 250°C - 300°C (Higher temp aids ligand removal).

Step	Action	Duration (Est.)	Mechanism
1	Precursor Pulse	2.0 - 5.0 s	DLI injection. Ti-decanolate adsorbs; self-limiting via steric bulk.
2	Purge 1	10.0 - 20.0 s	Critical. Long chains stick; requires extended purge to remove physisorbed molecules.
3	Oxidant Pulse	1.0 - 3.0 s	attacks Ti-O-C bonds.
4	Purge 2	10.0 s	Removal of , , and reaction byproducts.

Mechanism & Workflow Visualization

Precursor Viability Decision Tree

This logic flow ensures you do not waste reactor time on an unviable precursor.

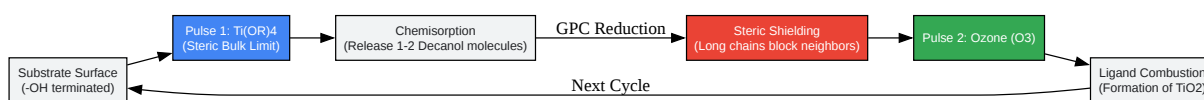


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Figure 1: Decision logic for selecting the delivery method based on thermal properties.

Surface Reaction Mechanism (Ligand Exchange)

The steric hindrance of the decyl chain heavily influences the Growth Per Cycle (GPC).



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Figure 2: The steric bulk of the C10 chain likely results in lower Growth Per Cycle (GPC) compared to TTIP due to site blocking.

Film Characterization & Quality Control

Once deposition is achieved, the film must be validated against biomedical or semiconductor standards.

- Growth Per Cycle (GPC) via Ellipsometry:
 - Expected GPC: 0.2 - 0.4 Å/cycle. (Note: This is lower than the standard 0.5-0.6 Å/cycle for TTIP because the large decanolate ligands block surface sites, a phenomenon known as "Steric Hindrance").
- X-Ray Photoelectron Spectroscopy (XPS):
 - Critical Check: Carbon content.[2][3][4] If C > 2-3%, the ozone pulse was insufficient to remove the long decyl chains. Increase Ozone concentration or pulse time.
- Crystallinity (XRD):
 - Films deposited < 250°C will likely be Amorphous.[3][5]
 - Films deposited > 300°C may show Anatase phase.

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